

# commercial suppliers of n-Heptyl 4-hydroxybenzoate-d4

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *n*-Heptyl 4-hydroxybenzoate-d4

Cat. No.: B15140528

[Get Quote](#)

## Technical Guide: n-Heptyl 4-hydroxybenzoate-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **n-Heptyl 4-hydroxybenzoate-d4**, a deuterated analog of the antimicrobial agent n-heptylparaben. This document covers commercial sourcing, hypothetical experimental protocols for synthesis and analysis, and the proposed mechanism of its antimicrobial action. The inclusion of a deuterium-labeled standard is critical for quantitative studies, such as pharmacokinetic and metabolic profiling, in drug development.

## Commercial Suppliers and Quantitative Data

**n-Heptyl 4-hydroxybenzoate-d4** is available from a limited number of specialized chemical suppliers. While comprehensive certificates of analysis for this specific deuterated compound are not readily available in public domains, the following table summarizes the typical quantitative data that can be expected based on supplier information and data for analogous compounds. Researchers are advised to request a lot-specific certificate of analysis from the supplier before purchase.

Supplier	Product Number	Purity (Isotopic Enrichment)	Chemical Formula	Molecular Weight	Physical Form	Available Quantities
MedChem Express	HY-W150903S	Not specified	C <sub>14</sub> H <sub>16</sub> D <sub>4</sub> O <sub>3</sub>	240.33	Solid	1mg, 5mg
Mithridion	---	Not specified	Not specified	Not specified	Not specified	25mg[1]
peptidequotes	---	Not specified	Not specified	Not specified	Not specified	2.5mg

Note: The information in this table is compiled from publicly available data and may not reflect the most current supplier specifications. Direct inquiry with the suppliers is recommended.

## Experimental Protocols

The following are detailed, representative experimental protocols for the synthesis and analysis of **n-Heptyl 4-hydroxybenzoate-d4**. These protocols are based on established methods for the synthesis of parabens and the analysis of deuterated compounds.

### Synthesis of n-Heptyl 4-hydroxybenzoate-d4

This protocol describes a potential method for the synthesis of **n-Heptyl 4-hydroxybenzoate-d4** via esterification of 4-hydroxybenzoic acid-d4 with n-heptanol.

Materials:

- 4-hydroxybenzoic acid-d4 (phenyl-d4)
- n-Heptanol
- Sulfuric acid (concentrated)
- Toluene
- Sodium bicarbonate (5% aqueous solution)

- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvents (e.g., ethyl acetate, hexane) for extraction and chromatography

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine 4-hydroxybenzoic acid-d<sub>4</sub> (1 equivalent), n-heptanol (1.5 equivalents), and a catalytic amount of concentrated sulfuric acid (0.05 equivalents) in toluene.
- **Esterification:** Heat the reaction mixture to reflux. The water formed during the esterification will be azeotropically removed and collected in the Dean-Stark trap. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Dilute with ethyl acetate and wash sequentially with water, 5% sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel using a hexane-ethyl acetate gradient.
- **Characterization:** Confirm the structure and purity of the final product using <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry.

## Analytical Characterization of n-Heptyl 4-hydroxybenzoate-d<sub>4</sub>

This protocol outlines a general method for the analysis of **n-Heptyl 4-hydroxybenzoate-d<sub>4</sub>** using Gas Chromatography-Mass Spectrometry (GC-MS).

#### Instrumentation:

- Gas chromatograph coupled with a mass spectrometer (GC-MS)
- Capillary column suitable for paraben analysis (e.g., DB-5ms)

#### Procedure:

- **Sample Preparation:** Prepare a stock solution of **n-Heptyl 4-hydroxybenzoate-d4** in a suitable solvent such as methanol or acetonitrile. Create a series of calibration standards by diluting the stock solution.
- **GC-MS Analysis:** Inject the standards and samples into the GC-MS system. The GC oven temperature program should be optimized to achieve good separation of the analyte from any impurities.
- **Mass Spectrometry:** Operate the mass spectrometer in electron ionization (EI) mode. Monitor for the characteristic molecular ion and fragment ions of **n-Heptyl 4-hydroxybenzoate-d4**. The presence of the deuterium label will result in a mass shift of +4 amu compared to the unlabeled analog.
- **Quantification:** Generate a calibration curve by plotting the peak area of the analyte against its concentration. Use this curve to determine the concentration of **n-Heptyl 4-hydroxybenzoate-d4** in unknown samples. Isotopic purity can be assessed by comparing the abundance of the d4-labeled compound to any residual d0 to d3 species.

## Antimicrobial Mechanism and Signaling Pathways

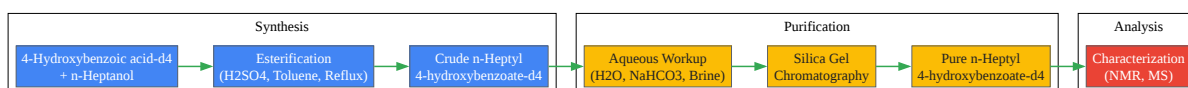
The antimicrobial activity of parabens, including n-heptylparaben, is believed to involve multiple mechanisms, primarily targeting the bacterial cell membrane and intracellular processes.<sup>[2][3]</sup> The increased lipophilicity of longer-chain parabens like heptylparaben is thought to enhance their interaction with the bacterial cell membrane.<sup>[2]</sup>

The proposed mechanisms of action include:

- **Disruption of Membrane Transport:** Parabens can integrate into the lipid bilayer of the bacterial cell membrane, disrupting its fluidity and impairing the function of membrane-embedded transport proteins. This can lead to leakage of intracellular components and disruption of essential nutrient uptake.<sup>[2][3]</sup>
- **Inhibition of DNA and RNA Synthesis:** Some studies suggest that parabens can interfere with the synthesis of nucleic acids, although the precise molecular targets have not been fully elucidated.<sup>[2]</sup>

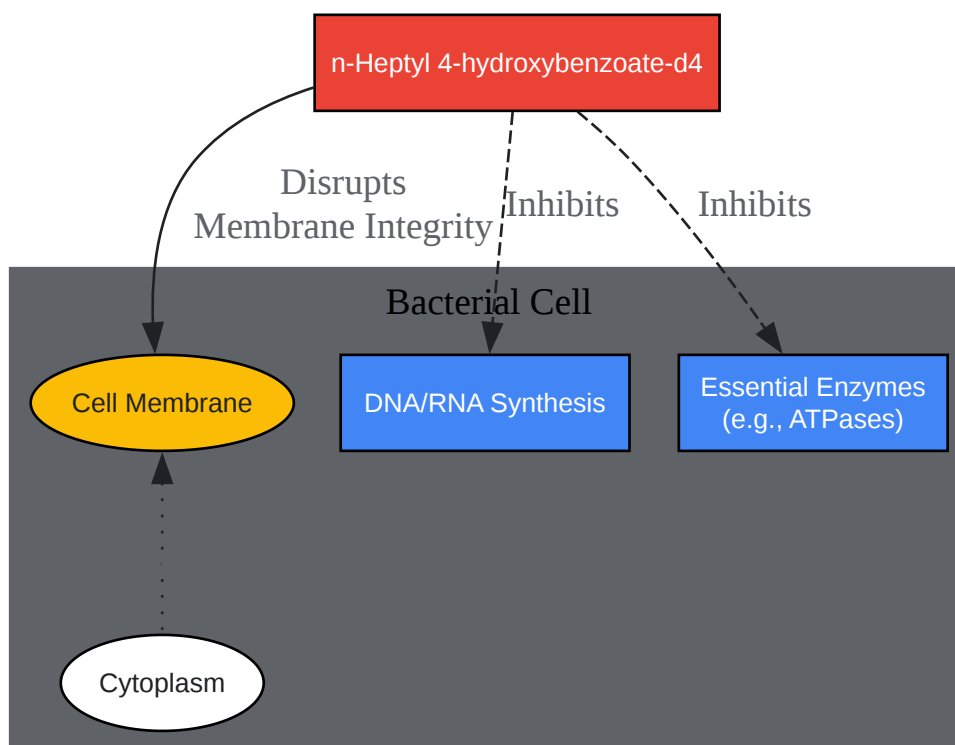
- Inhibition of Key Enzymes: Parabens may inhibit the activity of essential bacterial enzymes, such as ATPases and phosphotransferases, which are crucial for energy metabolism and signal transduction.[3]

Below are diagrams illustrating a hypothetical workflow for the synthesis and a simplified representation of the proposed antimicrobial mechanism of action.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis and purification of **n-Heptyl 4-hydroxybenzoate-d4**.



[Click to download full resolution via product page](#)

Caption: Proposed antimicrobial mechanism of action for **n-Heptyl 4-hydroxybenzoate-d4** against bacteria.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. n-Heptyl 4-hydroxybenzoate-d4 25mg | Mithridion [[mithridion.com](http://mithridion.com)]
- 2. Exposure to Antibacterial Chemicals Is Associated With Altered Composition of Oral Microbiome - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [journals.asm.org](https://journals.asm.org/) [[journals.asm.org](https://journals.asm.org/)]
- To cite this document: BenchChem. [commercial suppliers of n-Heptyl 4-hydroxybenzoate-d4]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15140528#commercial-suppliers-of-n-heptyl-4-hydroxybenzoate-d4>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)